

Navigating the Safety Profile of 4-Bromo-2-ethoxybenzonitrile: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-2-ethoxybenzonitrile

Cat. No.: B582484

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Disclaimer: No specific Material Safety Data Sheet (MSDS) for **4-Bromo-2-ethoxybenzonitrile** was publicly available at the time of this writing. This guide is compiled based on the safety profiles of structurally similar brominated and alkoxy-substituted benzonitriles. Researchers and drug development professionals should handle this compound with caution and refer to the official MSDS from the manufacturer upon receipt. The information provided herein is for guidance purposes and should be supplemented with a thorough risk assessment before any handling or experimentation.

Hazard Identification and Classification

Based on data from analogous compounds, **4-Bromo-2-ethoxybenzonitrile** is anticipated to be classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion.

Anticipated GHS Hazard Classifications:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.

- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.

Substituted benzonitriles, as a class of compounds, can be toxic and irritating.^{[1][2][3][4]} The presence of a bromine atom and a nitrile group suggests that care must be taken to avoid exposure.

Physical and Chemical Properties

Specific quantitative data for **4-Bromo-2-ethoxybenzonitrile** is not readily available. The following table provides a summary of expected properties based on general characteristics of similar aromatic nitriles.

Property	Expected Value/Characteristic
Appearance	Solid (crystalline powder) or liquid at room temperature.
Odor	Characteristic aromatic odor.
Solubility	Likely insoluble in water, soluble in organic solvents.
Stability	Stable under recommended storage conditions.
Incompatibilities	Strong oxidizing agents, strong acids, and strong bases. ^[5]
Hazardous Decomposition	Combustion may produce carbon oxides, nitrogen oxides, and hydrogen bromide gas.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[6][7]}

- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

A comprehensive PPE strategy is the primary defense against exposure.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Body Part	Recommended Protection
Eyes/Face	Wear chemical safety goggles that meet ANSI Z87.1 standards. A face shield may be necessary for splash-prone operations. [8] [13]
Skin	Wear chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use. A lab coat should be worn to prevent skin contact. [8] [13]
Respiratory	If working outside a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended. [8] [13]
Footwear	Closed-toe shoes made of a chemically resistant material should be worn. [8]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Store in a locked cabinet or a restricted-access area.

First Aid Measures

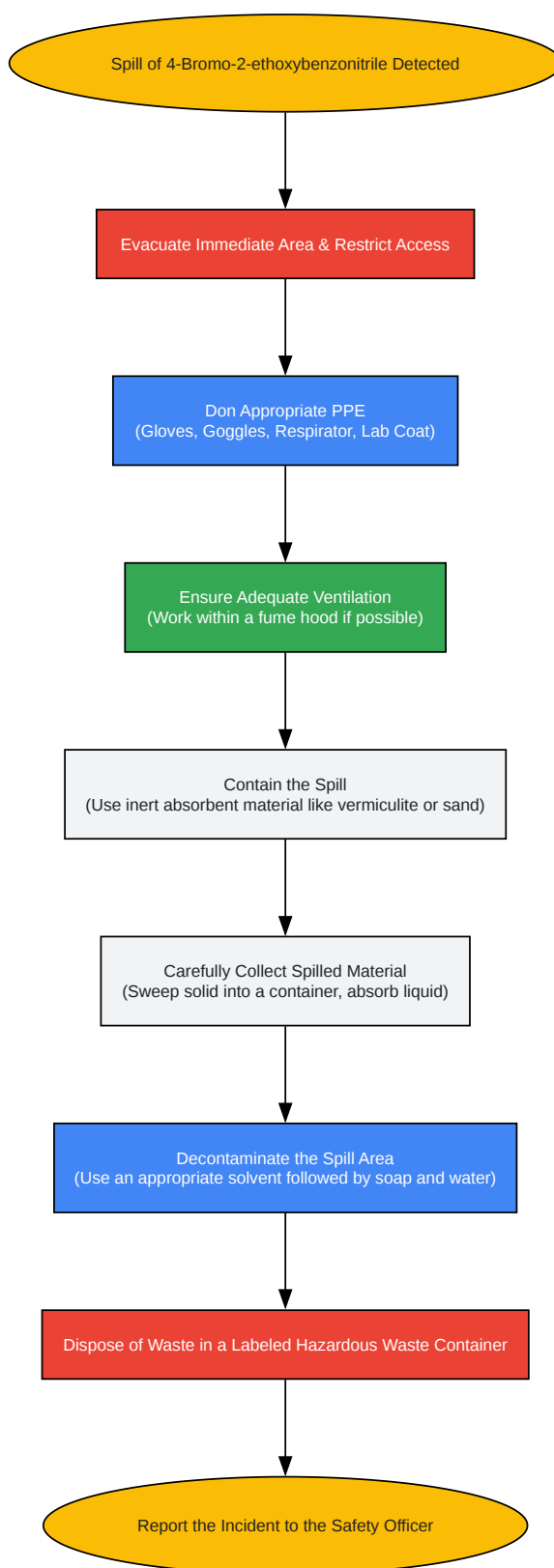
In the event of accidental exposure, immediate and appropriate action is critical.[\[12\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [5] [6] [14]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. [15] Remove contaminated clothing. Seek medical attention if irritation persists. [5] [14]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. [6] [14] [15] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. [5] Seek immediate medical attention.

Accidental Release Measures

In the case of a spill, follow a structured response to mitigate the hazard.

Spill Response Workflow:



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Caption: Workflow for responding to a spill of **4-Bromo-2-ethoxybenzonitrile**.

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **4-Bromo-2-ethoxybenzonitrile** are not available in the public domain based on the conducted searches. Researchers should develop their own standard operating procedures (SOPs) that incorporate the safety precautions outlined in this guide and the official MSDS. These SOPs should be reviewed and approved by the relevant institutional safety committee before any work begins.

Toxicological Information

Specific toxicological data for **4-Bromo-2-ethoxybenzonitrile** is not available. However, based on related compounds, it is expected to be harmful through all primary routes of exposure. The nitrile group can sometimes be metabolized to release cyanide, though this is not always the case with benzonitriles.[1] Symptoms of exposure may include irritation to the skin, eyes, and respiratory tract.[2] Systemic effects could potentially include headache, dizziness, and nausea.[2]

Disposal Considerations

All waste materials containing **4-Bromo-2-ethoxybenzonitrile** should be treated as hazardous waste.[12]

- **Waste Collection:** Collect all solid and liquid waste, including contaminated PPE, in designated, labeled, and sealed hazardous waste containers.
- **Disposal:** Dispose of waste through a licensed hazardous waste disposal company, in accordance with local, state, and federal regulations. Do not dispose of down the drain or in general trash.

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